

RMC-5552 Structure-Activity Relationship (SAR) Studies: A Technical Guide

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Compound of Interest

Compound Name: (32-Carbonyl)-RMC-5552

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Abstract

RMC-5552 is a first-in-class, potent, and selective bi-steric inhibitor of the mechanistic target of rapamycin complex 1 (mTORC1).[1] This technical guide provides an in-depth overview of the structure-activity relationship (SAR) studies that led to the discovery of RMC-5552. It details the molecular interactions, inhibitory activities, and selectivity of RMC-5552 and its analogs. This document also outlines the key experimental protocols used to characterize these compounds and visualizes the underlying biological pathways and experimental workflows.

Introduction: The Rationale for a Bi-Steric mTORC1 Inhibitor

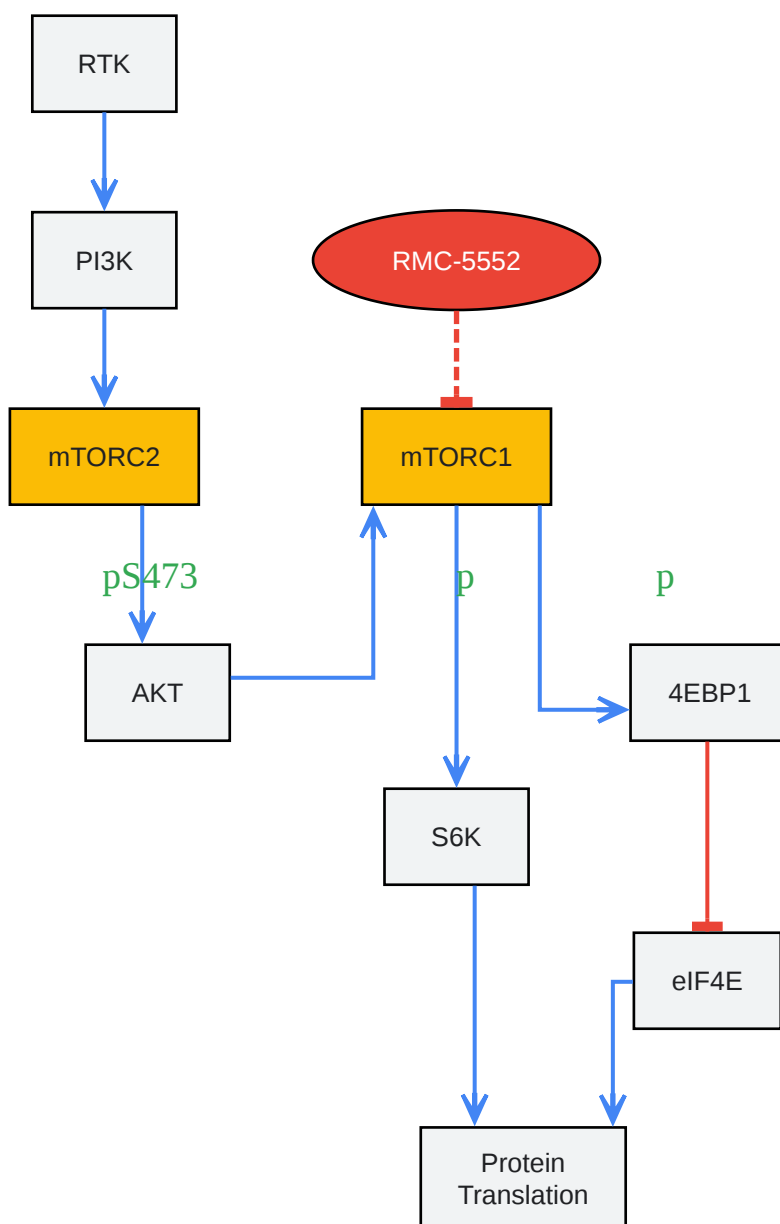
The PI3K/mTOR signaling pathway is frequently hyperactivated in various cancers, making it a prime target for therapeutic intervention.[2][3] First-generation mTOR inhibitors, known as rapalogs, allosterically inhibit mTORC1 but have limitations, including incomplete inhibition of 4EBP1 phosphorylation.[1][4] Second-generation mTOR inhibitors, which target the ATP-

binding site of both mTORC1 and mTORC2, often lead to dose-limiting toxicities, such as hyperglycemia, due to the inhibition of mTORC2.[5][6]

To overcome these limitations, a third generation of mTOR inhibitors was developed. These "bi-steric" inhibitors are designed to simultaneously engage both the allosteric (FKBP12-rapamycin-binding) and orthosteric (ATP-competitive) sites of mTORC1.[3] This dual-binding mechanism aims to achieve deep and selective inhibition of mTORC1, thereby maximizing anti-tumor activity while minimizing off-target effects associated with mTORC2 inhibition.[2][7] RMC-5552 emerged from these efforts as a clinical candidate.[7][8]

Mechanism of Action and Signaling Pathway

RMC-5552 is a bi-steric inhibitor that links a rapamycin-based moiety, which binds to the FKBP12-FRB allosteric site, with an ATP-competitive moiety that targets the mTOR kinase domain.[9] This unique binding mode allows RMC-5552 to potently and selectively inhibit mTORC1.[9] The primary downstream effect of mTORC1 inhibition by RMC-5552 is the suppression of phosphorylation of its key substrates, 4EBP1 and S6K.[5][10] The dephosphorylation of 4EBP1 restores its binding to the eukaryotic translation initiation factor 4E (eIF4E), thereby inhibiting cap-dependent translation of proteins essential for tumor cell growth and proliferation.[7][10]



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Caption: mTORC1 signaling pathway and the inhibitory action of RMC-5552.

Structure-Activity Relationship (SAR) Studies

The development of RMC-5552 involved systematic modifications of a bi-steric prototype, RapaLink-1, to enhance mTORC1 selectivity and overall potency.[7] Key SAR observations are summarized in the table below. The central strategy was to modify the linker and the ATP-competitive moiety while retaining the rapamycin core for allosteric binding.

Compound	Linker Modification	mTORC1 p4EBP1 IC50 (nM)	mTORC2 pAKT IC50 (nM)	mTORC1/mTORC2 Selectivity Ratio
RapaLink-1 (3)	Oxygen atom between C40 of rapamycin and triazole	1.7	6.7	~4
16 (RMC-4287)	Carbon replacement of the linker oxygen atom	Not specified	Not specified	Not appreciably altered
21	Tetrahydroisoquinoline-linked rigidified MLN moiety	0.44	8.8	20
RMC-5552	Optimized linker and ATP-competitive moiety	0.48	19	~40

Data extracted from preclinical studies.[\[7\]](#)[\[8\]](#)[\[9\]](#)

A crucial finding from the SAR studies was that replacing the oxygen atom in the linker of RapaLink-1 with a carbon atom (compound 16) did not significantly impact mTORC1 inhibition or selectivity.[\[7\]](#)[\[8\]](#) Further rigidification of the ATP-competitive moiety, as seen in compound 21, led to a notable increase in the mTORC1/mTORC2 selectivity ratio to 20.[\[8\]](#) These iterative optimizations culminated in the identification of RMC-5552, which exhibits an approximately 40-fold selectivity for mTORC1 over mTORC2 in cell-based assays.[\[3\]](#)[\[5\]](#)[\[9\]](#)

Experimental Protocols

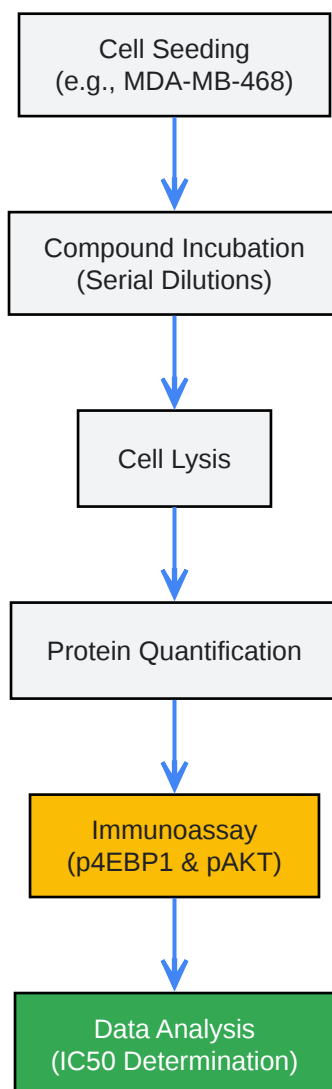
The characterization of RMC-5552 and its analogs relied on a series of key in vitro and in vivo experiments.

Cell-Based Phosphorylation Assays

Objective: To determine the potency and selectivity of compounds by measuring the inhibition of mTORC1 and mTORC2 downstream substrates.

Methodology:

- **Cell Culture:** MDA-MB-468 breast cancer cells or other suitable cell lines are cultured to 80-90% confluency.
- **Compound Treatment:** Cells are treated with a serial dilution of the test compounds for a specified duration (e.g., 2 hours).
- **Cell Lysis:** Following treatment, cells are washed with PBS and lysed using a suitable lysis buffer containing protease and phosphatase inhibitors.
- **Protein Quantification:** The total protein concentration in the lysates is determined using a BCA assay.
- **Immunoassay:** The levels of phosphorylated 4EBP1 (p4EBP1, a marker of mTORC1 activity) and phosphorylated AKT at serine 473 (pAKT S473, a marker of mTORC2 activity) are quantified using electrochemiluminescence-based immunoassays (e.g., Meso Scale Discovery).
- **Data Analysis:** The IC₅₀ values are calculated by fitting the dose-response curves using a four-parameter logistic equation.



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Caption: Workflow for cell-based phosphorylation assays in SAR studies.

In Vivo Xenograft Studies

Objective: To evaluate the anti-tumor efficacy and pharmacodynamic effects of lead compounds in a living organism.

Methodology:

- Model System: Immunocompromised mice are subcutaneously implanted with human cancer cells (e.g., HCC1954 breast cancer xenograft model).[3]

- Tumor Growth: Tumors are allowed to grow to a palpable size.
- Dosing: Mice are treated with the test compound (e.g., RMC-5552) or vehicle control via a specified route (e.g., intraperitoneal injection) and schedule (e.g., once weekly).[3]
- Monitoring: Tumor volume and body weight are measured regularly (e.g., twice a week).[3]
- Pharmacodynamic Analysis: At the end of the study, tumors are collected at various time points after the final dose to analyze the levels of pharmacodynamic biomarkers like p4EBP1.[3]
- Data Analysis: Tumor growth inhibition is calculated and statistical significance is determined.

Clinical Development and Future Directions

RMC-5552 is currently being evaluated in a Phase 1/1b clinical trial for patients with refractory solid tumors (NCT04774952).[1][6] Initial findings have shown that RMC-5552 is clinically active and has a tolerable safety profile.[1][4] Notably, the incidence of hyperglycemia, a common side effect of pan-mTOR inhibitors, is low with RMC-5552, consistent with its mTORC1 selectivity.[5]

Future research will likely focus on evaluating RMC-5552 in combination with other targeted therapies, such as RAS(ON) inhibitors, in cancers with co-occurring mutations in the RAS and mTOR pathways.[1][4][11] The robust preclinical data and promising early clinical results position RMC-5552 as a potentially valuable therapeutic agent for a range of mTORC1-activated tumors.[1][4]

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